

Synthesis and Purification of Pardaxin Peptide for Research Applications

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Compound of Interest

Compound Name: *Pardaxin*

Cat. No.: *B1611699*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Pardaxin is a 33-amino acid pore-forming antimicrobial peptide (AMP) originally isolated from the Red Sea Moses sole (*Pardachirus marmoratus*). It exhibits a broad spectrum of biological activities, including potent antimicrobial effects against both Gram-positive and Gram-negative bacteria, as well as promising anticancer properties.[1][2] The mechanism of action of **Pardaxin** primarily involves the disruption of cell membranes, leading to pore formation and subsequent cell lysis.[3] In cancer cells, **Pardaxin** has been shown to induce apoptosis through the intrinsic pathway, involving the generation of reactive oxygen species (ROS), disruption of the mitochondrial membrane potential, release of cytochrome c, and activation of caspases.[4][5]

This document provides detailed protocols for the chemical synthesis and purification of **Pardaxin** for research purposes, enabling its investigation as a potential therapeutic agent. The methodologies described are based on standard solid-phase peptide synthesis (SPPS) and reversed-phase high-performance liquid chromatography (RP-HPLC).

Pardaxin Peptide Sequence and Properties

The primary amino acid sequence of **Pardaxin** (*Pardachirus marmoratus*) is:

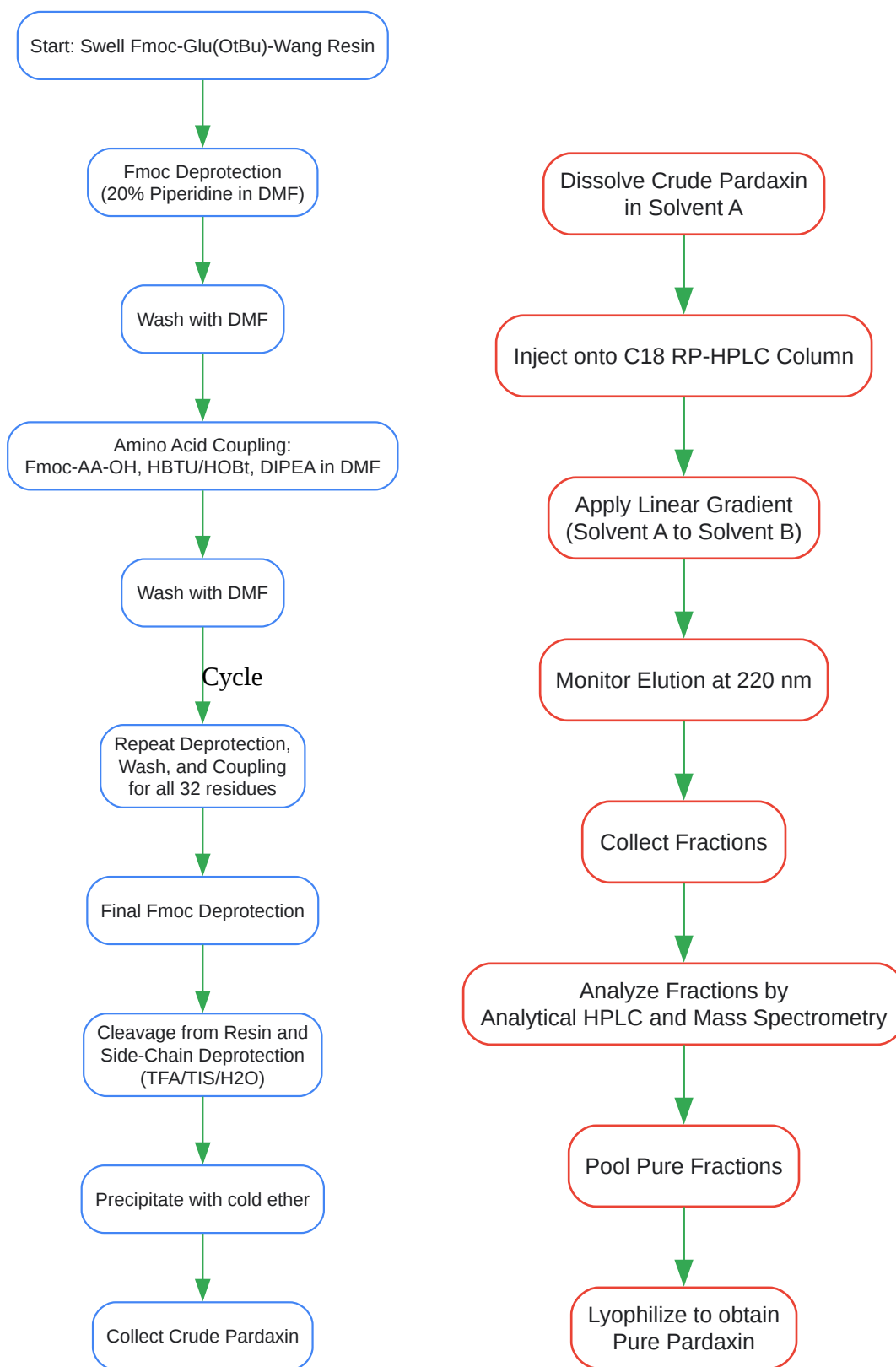
G-F-F-A-L-I-P-K-I-I-S-S-P-L-F-K-T-L-L-S-A-V-G-S-A-L-S-S-S-G-G-Q-E

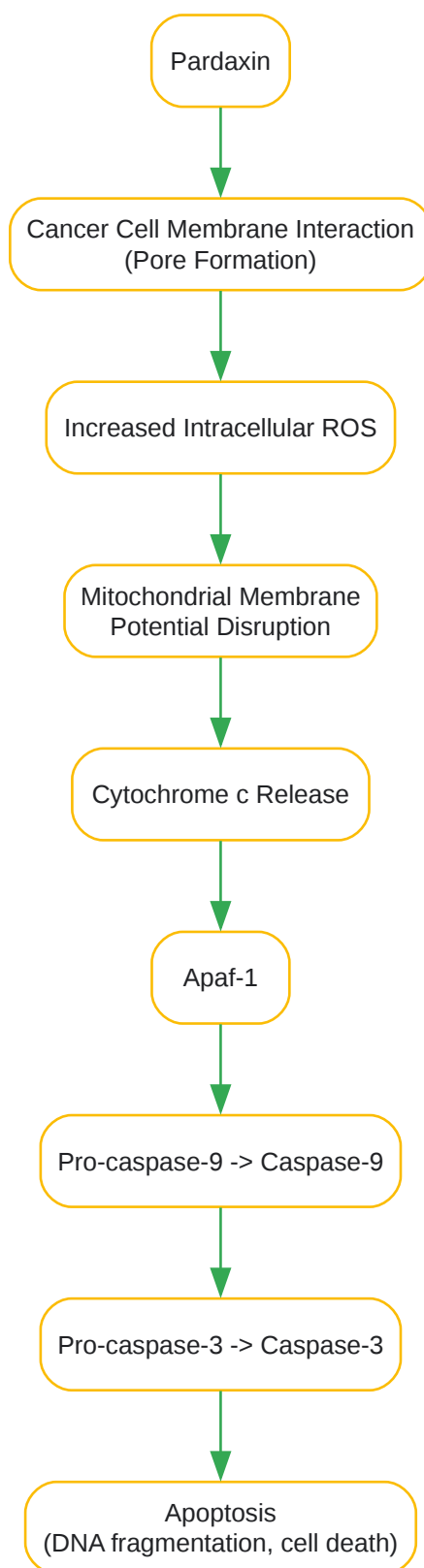
Property	Value
Molecular Formula	C ₁₅₃ H ₂₅₄ N ₄₀ O ₄₅ S ₀
Molecular Weight	3357.9 g/mol
Amino Acid Count	33
Theoretical pI	6.09
Net Charge at pH 7	+1

Synthesis of Pardaxin Peptide

Pardaxin can be synthesized using Fmoc-based solid-phase peptide synthesis (SPPS). This method involves the stepwise addition of amino acids to a growing peptide chain that is covalently attached to an insoluble resin support.

Experimental Workflow for Pardaxin Synthesis





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References

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